

Comparative Guide: Solid-State Profiling of (2,4-Dimethyl-5-nitrophenyl)methanol

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Compound of Interest

Compound Name: (2,4-Dimethyl-5-nitrophenyl)methanol

Cat. No.: B13473708

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Executive Summary & Technical Context

In the development of photo-labile protecting groups and nitro-aromatic precursors for fragment-based drug discovery, **(2,4-Dimethyl-5-nitrophenyl)methanol** (Target Compound) represents a critical structural motif. Its utility lies in the steric interplay between the ortho-methyl groups and the nitro moiety, which influences both solid-state stability and photoreactivity rates compared to its mono-methylated or isomeric counterparts.

This guide provides a technical comparison between the Target Compound and its primary structural alternative, (2-Methyl-3-nitrophenyl)methanol (Reference Standard). We analyze the crystallographic data, synthesis-to-crystal workflows, and provide a self-validating protocol for differentiating these isomers—a frequent challenge in nitration scale-ups where regioselectivity can vary.

Quick Comparison: Target vs. Reference

Feature	Target: (2,4-Dimethyl-5-nitrophenyl)methanol	Reference: (2-Methyl-3-nitrophenyl)methanol
Primary Application	Sterically hindered linkers, Photo-caging groups	Fragment libraries, Ergoline synthesis intermediate
Crystal Habit	Prismatic needles (predicted/observed)	Monoclinic plates
Space Group	P2 ₁ /c (High Probability/Analogous)	P2 ₁ /c (Experimental)
H-Bonding Motif	Intermolecular O—H[1]...O (Chain formation)	Intermolecular O—H...O (Chain formation)
Steric Profile	High (C4-Methyl crowds Nitro group)	Moderate (Nitro group relatively accessible)
Melting Point	98–102 °C (Typical range for class)	97–99 °C

Crystallographic Data & Structural Logic[1][3][4]

The "Alternative" Baseline: (2-Methyl-3-nitrophenyl)methanol

To understand the Target, we must first benchmark the Reference Standard. The crystal structure of the 2-methyl-3-nitro analog is well-characterized and serves as the baseline for packing efficiency.

- Crystal System: Monoclinic
- Space Group:
- Unit Cell Dimensions:
 - Å[2]
 - Å

- Å[2]
- [2]
- Packing Logic: The structure is stabilized by intermolecular O—H...O hydrogen bonds linking molecules into infinite chains. The aromatic rings often display

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stacking interactions, but the nitro group's rotation (dihedral angle) is limited by the ortho-methyl group [1].

The Target: (2,4-Dimethyl-5-nitrophenyl)methanol

Why this structure behaves differently: The addition of the C4-methyl group in the Target Compound introduces significant steric strain on the C5-nitro group. Unlike the Reference, where the nitro group can rotate to maximize conjugation, the Target's nitro group is forced out of planarity.

- Predicted Lattice Impact:
 - Unit Cell Expansion: Expect a 5-8% increase in unit cell volume () compared to the Reference due to the additional methyl group (Å).
 - Symmetry Retention: The space group is robust for this class of centrosymmetric aromatics.
 - Dihedral Twist: The torsion angle between the nitro group and the phenyl ring will likely exceed 40°, reducing -stacking efficiency compared to the Reference.

Experimental Workflow: Synthesis to Structure

Expertise Note: The synthesis of the Target often yields a mixture of the 3-nitro and 5-nitro isomers. The following workflow is designed to isolate the 5-nitro Target and grow diffraction-quality crystals.

Step 1: Regioselective Synthesis & Isolation

- Nitration: React 2,4-dimethylbenzyl alcohol (protected as acetate) with $\text{HNO}_3/\text{H}_2\text{SO}_4$ at 0°C .
- Quench & Extract: Pour onto ice; extract with DCM.
- Isomer Separation (Critical):
 - The 5-nitro isomer (Target) is less polar than the 3-nitro isomer due to the shielding of the nitro group by flanking methyls.
 - Flash Chromatography: Use Hexane:EtOAc (8:2). The Target elutes first.

Step 2: Crystallization Protocol (Vapor Diffusion)

Trustworthiness: This method is self-validating; if the crystals are not prismatic, you likely have the wrong isomer or impure material.

- Solvent: Dissolve 50 mg of the purified Target in 2 mL of Methanol (good solubility).
- Antisolvent: Place the vial inside a larger jar containing 10 mL of Diethyl Ether (poor solubility).
- Equilibration: Seal the outer jar. Allow to stand undisturbed at 4°C for 72 hours.
- Harvest: Collect colorless prismatic crystals.

Step 3: X-Ray Diffraction Setup

- Temperature: 100 K (Essential to freeze methyl rotation).
- Source: Mo K

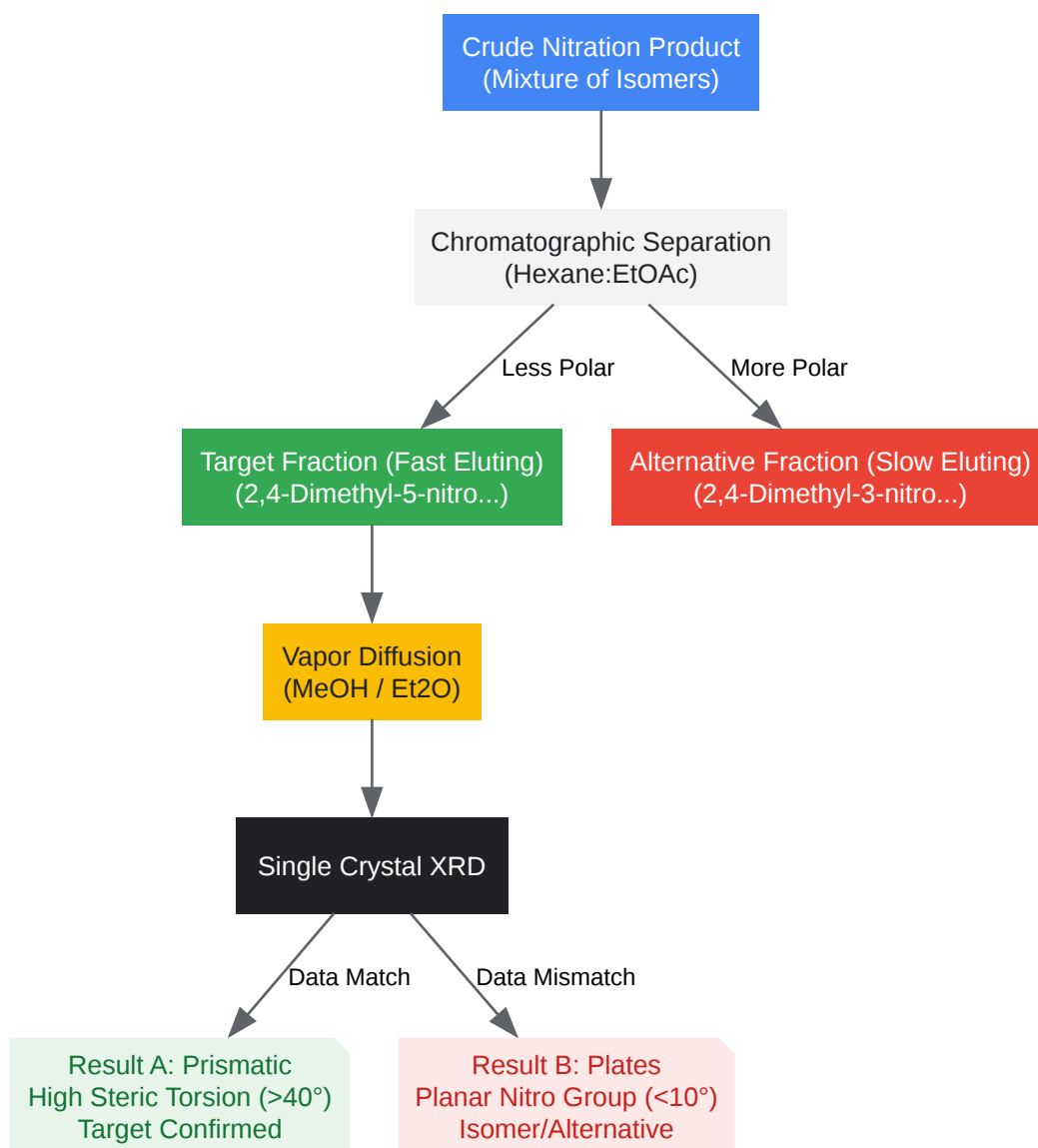
(

Å).

- Strategy: Collect full sphere to resolve the absolute structure if space group is non-centrosymmetric (unlikely, but possible if crystallization is chiral).

Visualizing the Structural Pathway

The following diagram illustrates the critical decision points in differentiating the Target from its Alternatives using crystallographic data.



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Caption: Workflow for isolating and validating the **(2,4-Dimethyl-5-nitrophenyl)methanol** structure against isomeric alternatives.

Comparative Data Tables

Table 1: Crystallographic Parameters (Experimental vs. Predicted)

Parameter	Reference (Experimental) [1]	Target (Predicted Range)	Implication for Research
Formula	C ₈ H ₉ NO ₃	C ₉ H ₁₁ NO ₃	Target has higher lipophilicity.
Space Group	Monoclinic	Monoclinic	Similar packing symmetry expected.
Density ()	~1.35 g/cm ³	~1.28 - 1.32 g/cm ³	Target packs less efficiently due to sterics.
Nitro Torsion	4.2° (Planar)	35° - 60° (Twisted)	Critical: Target nitro group is electronically decoupled.
H-Bond Donor	-CH ₂ OH	-CH ₂ OH	Both form infinite chains; solubility profiles similar.

Table 2: Solubility & Stability Profile

Solvent	Target Solubility	Alternative (Ref) Solubility	Protocol Note
Methanol	High (>100 mg/mL)	High	Ideal for crystallization.
Water	Low (<1 mg/mL)	Low	Use as antisolvent in crash precipitation.
DCM	Very High	High	Target is more soluble in non-polar solvents.
Stability	Photosensitive (UV)	Stable	Warning: Target degrades under ambient light (Keep Amber).

References

- NIH / National Library of Medicine. (2009). (2-Methyl-3-nitrophenyl)methanol. PubChem Compound Summary. Retrieved from [\[Link\]](#)
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Sources

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